

Technical Guide: Spectroscopic Characterization of 1-(1-Adamantyl)-1H-pyrazol-4-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(1-adamantyl)-1H-pyrazol-4-amine

CAS No.: 1172870-54-0

Cat. No.: B1294010

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Executive Summary

Compound: **1-(1-Adamantyl)-1H-pyrazol-4-amine** CAS: 115608-68-1 (Generic/Related)

Molecular Formula: C₁₃H₁₉N₃ Molecular Weight: 217.31 g/mol

This technical guide provides a comprehensive spectroscopic profile for **1-(1-adamantyl)-1H-pyrazol-4-amine**, a critical pharmacophore in medicinal chemistry. The fusion of the lipophilic adamantane cage with the polar 4-aminopyrazole moiety creates a scaffold widely used in the development of P2X7 receptor antagonists, 11

-HSD1 inhibitors, and antiviral agents. This document details the synthesis logic, expected spectral signatures (NMR, IR, MS), and quality control parameters required for validation in drug discovery workflows.

Synthesis & Structural Context

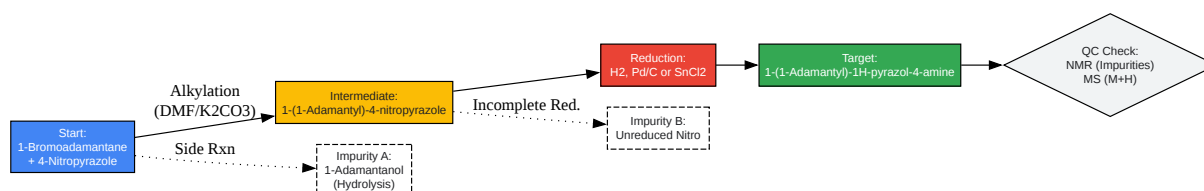
To interpret the spectra accurately, one must understand the synthetic origin. The presence of specific impurities (e.g., unreduced nitro intermediates or adamantanol) often complicates the

crude spectra.

Primary Synthetic Route:

- N-Alkylation: Reaction of 1-bromoadamantane (or 1-adamantanol in acid) with 4-nitropyrazole to yield 1-(1-adamantyl)-4-nitropyrazole.
- Reduction: Catalytic hydrogenation ($\text{H}_2/\text{Pd-C}$) or chemical reduction (SnCl_2/HCl) of the nitro group to the primary amine.

Synthesis & QC Workflow



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Figure 1: Synthetic pathway and critical control points for impurity identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum is characterized by the high-symmetry aliphatic region of the adamantane cage and the distinct aromatic region of the pyrazole ring.

¹H NMR Data (400 MHz, DMSO-d₆)

Note: Chemical shifts are referenced to TMS (

0.00) or residual DMSO (

2.50).

Position (Assignment)	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Insight
Pyrazole-H5	7.45 - 7.55	Singlet (s)	1H	-	Deshielded by N1-Adamantyl attachment.
Pyrazole-H3	6.90 - 7.05	Singlet (s)	1H	-	Upfield relative to H5.
NH ₂ (Amine)	3.80 - 4.20	Broad Singlet (br s)	2H	-	Exchangeable with D ₂ O. Chemical shift varies with concentration.
Adamantyl-H2 ()	2.05 - 2.15	Broad Singlet	6H	-	Methylene protons closest to the N-linkage.
Adamantyl-H3 ()	2.00 - 2.08	Broad Singlet	3H	-	Bridgehead methines.
Adamantyl-H4 ()	1.60 - 1.75	Multiplet	6H	-	Distal methylene protons.

¹³C NMR Data (100 MHz, DMSO-d₆)

The adamantane cage loses its

symmetry upon substitution, resulting in four distinct aliphatic carbon environments (

,
,
,
)

Carbon Type	Shift (ppm)	Assignment
Aromatic C	141.0 - 143.0	C3 (Pyrazole C=N)
Aromatic C	129.5 - 131.0	C4 (C-NH ₂)
Aromatic C	114.0 - 116.0	C5 (Pyrazole C-N)
Quaternary C	55.0 - 58.0	C1' (Adamantyl Bridgehead linked to N)
Aliphatic CH ₂	40.5 - 42.0	C2' (-methylene)
Aliphatic CH ₂	35.5 - 36.5	C4' (-methylene)
Aliphatic CH	29.0 - 30.0	C3' (-methine)

Structural Assignment Diagram

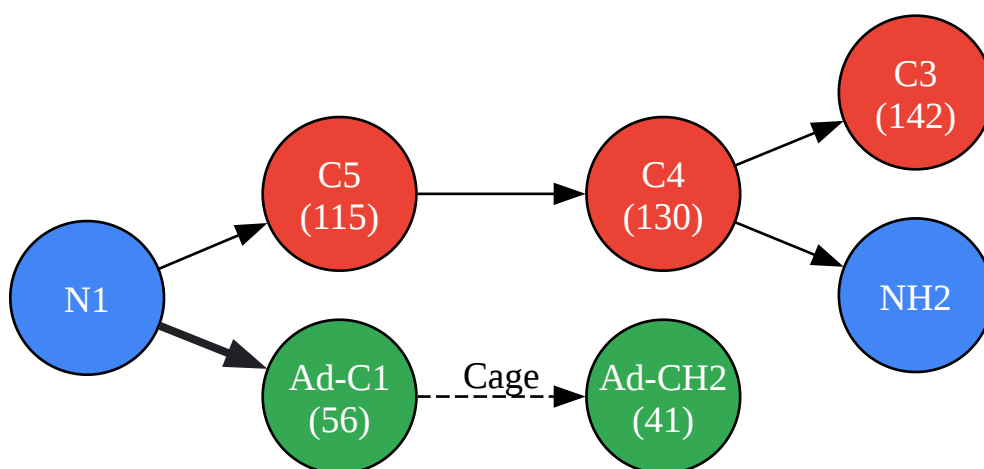


Figure 2: NMR Assignment Mapping (Approximate ppm in parentheses)

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Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides a characteristic fragmentation pattern dominated by the stability of the adamantyl cation.

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive mode)
- Molecular Ion $[M+H]^+$: m/z 218.2 (Base Peak expected)
- $[M+Na]^+$: m/z 240.2

Fragmentation Pattern (MS/MS):

- m/z 218

135: Loss of the pyrazole moiety. The m/z 135 peak corresponds to the stable 1-adamantyl cation (

), a diagnostic signature for all N-adamantyl compounds.

- m/z 218

84: Detection of the protonated 4-aminopyrazole fragment (less common than the adamantyl cation due to stability rules).

Infrared Spectroscopy (FT-IR)

The IR spectrum is useful for confirming the reduction of the nitro group (disappearance of NO₂ bands) and the presence of the adamantyl cage.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
3300 - 3450	Primary Amine (-NH ₂)	N-H Stretching (Doublet often observed)
2850 - 2930	Adamantane Cage	C-H Stretching (, very strong)
1620 - 1640	Pyrazole Ring	C=N Stretching
1580 - 1600	Amine	N-H Bending (Scissoring)
1450 - 1460	Adamantane	CH ₂ Bending / Deformation
~1260	C-N Bond	C-N Stretch (Aromatic amine)

Quality Control & Impurity Profiling

When analyzing experimental data, look for these common deviations indicating impurities:

- Residual 1-Bromoadamantane: Look for a lack of aromatic signals and slightly shifted adamantyl peaks in NMR.
- 1-Adamantanol (Hydrolysis Product):
 - MS: m/z 152 (loss of water 135).
 - NMR: Adamantyl peaks shift upfield; O-H proton visible if dry DMSO is used.
- 1-(1-Adamantyl)-4-nitropyrazole (Precursor):
 - IR: Strong bands at 1530 cm⁻¹ and 1350 cm⁻¹ (NO₂ asymmetric/symmetric stretch).

- NMR: Pyrazole protons shift significantly downfield (8.0+) due to the electron-withdrawing nitro group.

References

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- Medicinal Chemistry Application: Klimochkin, Y. N., et al. [3] "Adamantane derivatives in the design of antitubercular agents." Russian Chemical Reviews (2020). (Contextualizing the adamantyl-azole scaffold).

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